3-(1,1-Dimethylallyl)scopoletin CAS number and spectral data

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Compound of Interest		
Compound Name:	*3-(1,1-Dimethylallyl)scopoletin*	
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Technical Guide: 3-(1,1-Dimethylallyl)scopoletin

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available scientific data for the coumarin derivative **3-(1,1-Dimethylallyl)scopoletin**. Due to the limited availability of specific experimental data for this compound in public literature and databases, this guide also furnishes detailed information for its parent compound, scopoletin, to serve as a foundational reference. This document includes the Chemical Abstracts Service (CAS) number for **3-(1,1-Dimethylallyl)scopoletin**, spectral data for scopoletin, a generalized experimental protocol for coumarin isolation, and a summary of the known biological activities of scopoletin. A generalized workflow for the isolation and characterization of natural products is also provided.

Compound Identification

- Compound Name: **3-(1,1-Dimethylallyl)scopoletin**

- IUPAC Name: 7-hydroxy-6-methoxy-3-(2-methylbut-3-en-2-yl)chromen-2-one

- CAS Number: 19723-23-0

- Molecular Formula: $C_{15}H_{16}O_4$

- Molecular Weight: 260.28 g/mol

Spectral Data

Detailed spectral data (^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry) for **3-(1,1-Dimethylallyl)scopoletin** are not readily available in the surveyed public scientific literature and databases. As a reference for researchers, the spectral data for the parent compound, scopoletin, are provided below.

Table 1: Spectral Data for Scopoletin

Data Type	Values
^{1}H NMR	δ 3.93 (s, 3H, -OCH$_3$), δ 6.23 (d, J=9.2 Hz, 1H, H-3), δ 6.79 (s, 1H, H-8), δ 7.14 (s, 1H, H-5), δ 7.88 (d, J=9.2 Hz, 1H, H-4)
^{13}C NMR	δ 56.3 (-OCH$_3$), δ 103.2 (C-8), δ 109.5 (C-5), δ 111.4 (C-4a), δ 113.4 (C-3), δ 143.5 (C-4), δ 144.1 (C-7), δ 149.8 (C-6), δ 151.2 (C-8a), δ 161.5 (C=O)
IR (cm^{-1})	3341 (O-H stretch), 2875 (C-H stretch), 1703 (C=O stretch, lactone), 1606 (C=C stretch, aromatic)
Mass Spec.	m/z 192 (M$^+$), 191 (M-H)$^+$

Note: NMR data can vary slightly based on the solvent used.

Experimental Protocols

A specific, detailed experimental protocol for the isolation of **3-(1,1-Dimethylallyl)scopoletin** is not extensively documented. However, a general methodology for the isolation of coumarins from plant sources, such as Ruta graveolens or Toddalia asiatica where related compounds are found, is presented below.

Generalized Protocol for Coumarin Isolation from Plant Material

- Extraction:

  - Air-dried and powdered plant material (e.g., leaves, roots) is subjected to extraction with a solvent of medium polarity, such as dichloromethane or ethyl acetate, using techniques like maceration or Soxhlet extraction.

- Fractionation:

  - The crude extract is concentrated under reduced pressure.

  - The concentrated extract is then subjected to column chromatography over silica gel.

  - A solvent gradient of increasing polarity (e.g., hexane-ethyl acetate mixtures) is used to elute different fractions.

- Isolation and Purification:

  - Fractions are monitored by thin-layer chromatography (TLC), often visualized under UV light (coumarins typically fluoresce).

  - Fractions containing compounds with similar TLC profiles are combined.

  - The targeted fractions are further purified using techniques like preparative TLC or high-performance liquid chromatography (HPLC) to yield the pure compound.

- Structure Elucidation:

  - The structure of the isolated compound is determined using spectroscopic methods, including NMR (^{1}H, ^{13}C, COSY, HMBC), mass spectrometry, and IR spectroscopy.

Biological Activity and Signaling Pathways

There is limited specific information on the biological activities and associated signaling pathways for **3-(1,1-Dimethylallyl)scopoletin**. The biological profile of its parent compound, scopoletin, has been more extensively studied and includes a wide range of activities.
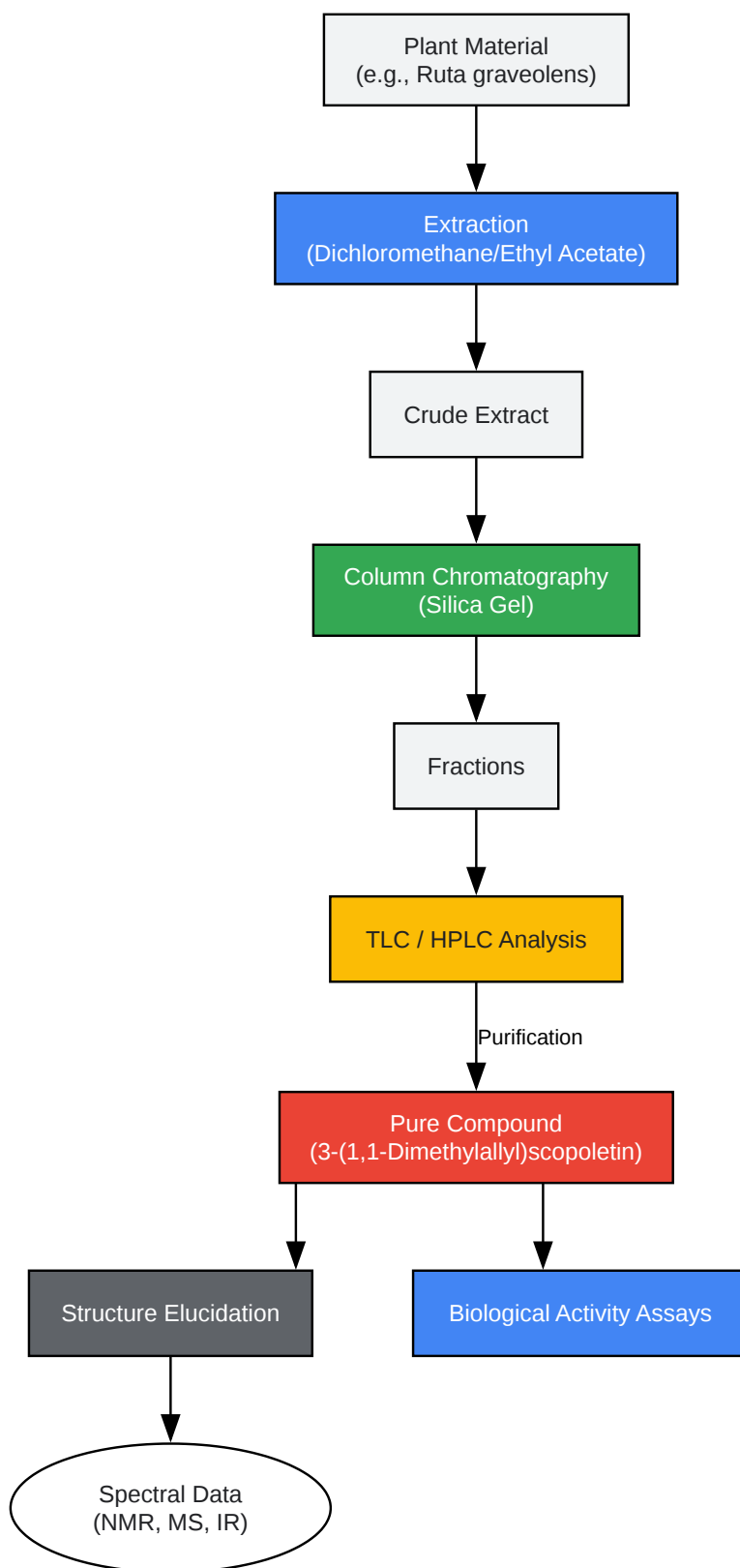
Known Biological Activities of Scopoletin:

- Anti-inflammatory: Scopoletin has been shown to exert anti-inflammatory effects.

- Antioxidant: It demonstrates significant antioxidant properties.

- Antimicrobial: The compound has reported antibacterial and antifungal activities.

- Neuroprotective: Studies suggest scopoletin may have protective effects on the nervous system.

The specific impact of the 3-(1,1-dimethylallyl) substitution on the biological activity of the scopoletin scaffold is an area for further research.

Visualizations

As no specific signaling pathway for **3-(1,1-Dimethylallyl)scopoletin** has been elucidated, a generalized workflow for the isolation and characterization of natural products is provided below. This diagram illustrates a logical experimental flow relevant to the target audience.

Caption: Generalized workflow for natural product isolation.

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